

NSI-189 phosphate DMSO solubility and sonication

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Compound of Interest

Compound Name: Nsi-189 phosphate

Cat. No.: B560193

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NSI-189 Phosphate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **NSI-189 phosphate** in dimethyl sulfoxide (DMSO) and the use of sonication for its dissolution.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **NSI-189 phosphate** in DMSO?

A1: The reported solubility of **NSI-189 phosphate** in DMSO is 65 mg/mL, which is equivalent to 139.94 mM. It is often recommended to use sonication to facilitate the dissolution of this compound in DMSO.

Q2: My **NSI-189 phosphate** solution in DMSO appears cloudy or milky. Is this normal?

A2: A cloudy or milky appearance can indicate that the compound has not fully dissolved or that some precipitation has occurred. This can be due to the concentration of the solution, the temperature, or the method of preparation. It is advisable to follow the detailed dissolution protocol, which may include vortexing and sonication, to ensure complete dissolution. If the issue persists, consider preparing a more dilute solution.

Q3: Can I heat the **NSI-189 phosphate** solution to improve solubility?

A3: Gentle warming can aid in dissolving compounds. It is advisable to warm the solution in a water bath set to a temperature between 37°C and 50°C.[1] However, you should avoid excessive or prolonged heating, as this may lead to the degradation of the compound.

Q4: Is **NSI-189 phosphate** stable in a DMSO stock solution?

A4: Generally, compounds stored in DMSO at -20°C are stable for up to three months. For longer-term storage, it is recommended to store the stock solution at -80°C. To avoid degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into single-use volumes. Studies on a wide range of compounds have shown that many are stable in DMSO for extended periods when stored properly.[2][3]

Q5: What should I do if my **NSI-189 phosphate** precipitates out of the solution when I dilute my DMSO stock in an aqueous medium for my experiment?

A5: Precipitation upon dilution into aqueous solutions is a common issue for compounds that are poorly soluble in water. To troubleshoot this, you can try the following:

- Decrease the final concentration: Lowering the final concentration of **NSI-189 phosphate** in your working solution is the most direct way to prevent precipitation.
- Optimize the dilution process: Instead of adding the DMSO stock directly to the full volume of the aqueous medium, perform a stepwise dilution. First, dilute the stock into a smaller volume of the medium with vigorous mixing, and then add this intermediate dilution to the final volume.
- Maintain a low final DMSO concentration: For cell-based assays, ensure the final concentration of DMSO in the cell culture medium is low, typically below 0.5%, to avoid cytotoxicity.[4]

Quantitative Data Summary

The following table summarizes the key quantitative data related to the solubility and storage of **NSI-189 phosphate** in DMSO.

Parameter	Value/Recommendation
Solubility in DMSO	65 mg/mL (139.94 mM)
Recommended Solvent	Dimethyl Sulfoxide (DMSO)
Recommended Stock Solution Concentration	1 mM to 10 mM
Storage of NSI-189 Phosphate Powder	-20°C for up to 3 years
Storage of DMSO Stock Solution	-20°C for up to 1-3 months; -80°C for up to 6-12 months
Freeze-Thaw Cycles	Avoid repeated cycles; aliquot into single-use volumes
Maximum DMSO in Cell Culture Media	< 0.5% to avoid cytotoxicity[4]
Maximum DMSO for in vivo studies	≤ 2% is preferable to reduce toxicity

Experimental Protocols

Protocol 1: Preparation of a 10 mM **NSI-189 Phosphate** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NSI-189 phosphate** in DMSO. Adjust calculations as needed for different desired concentrations.

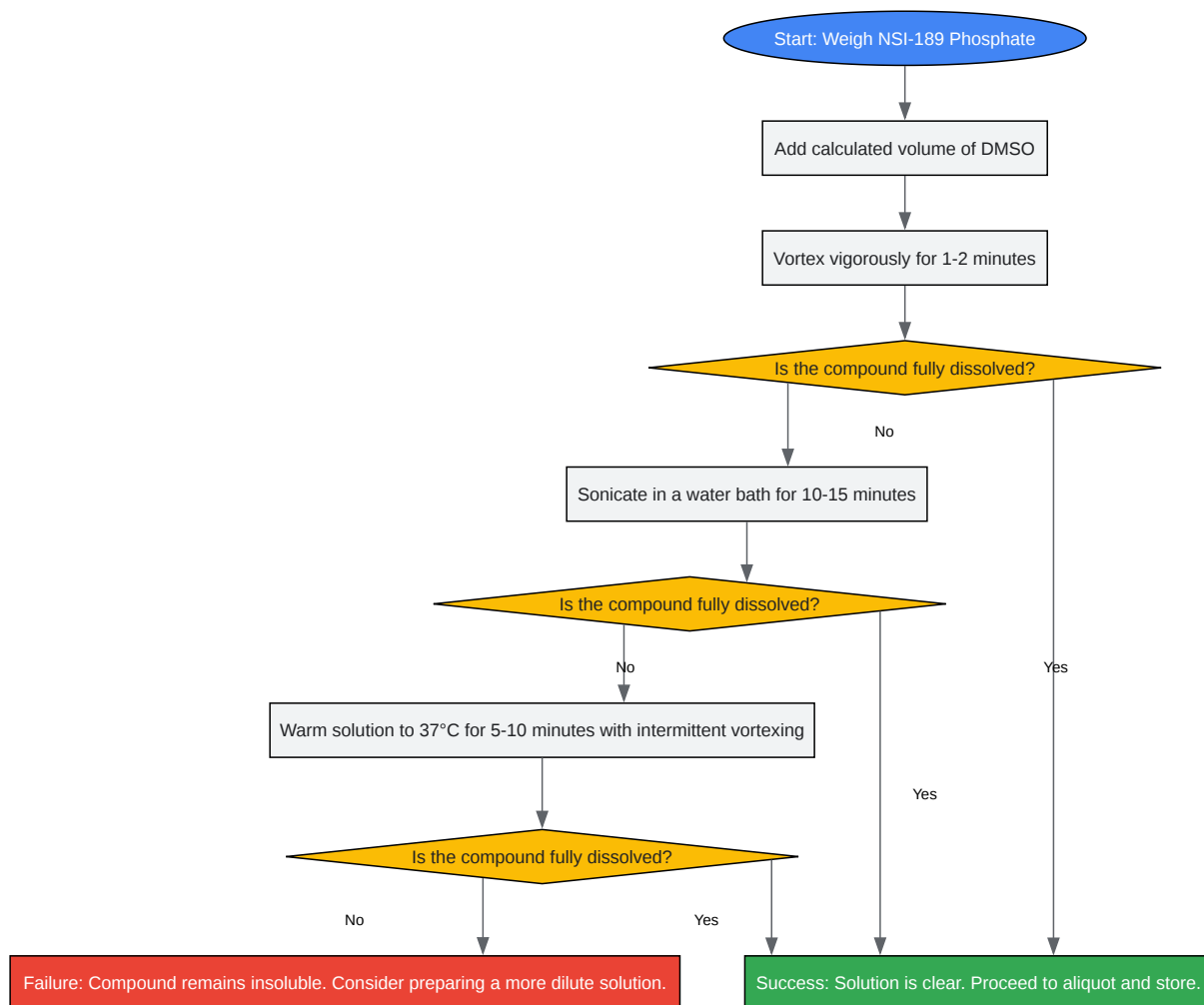
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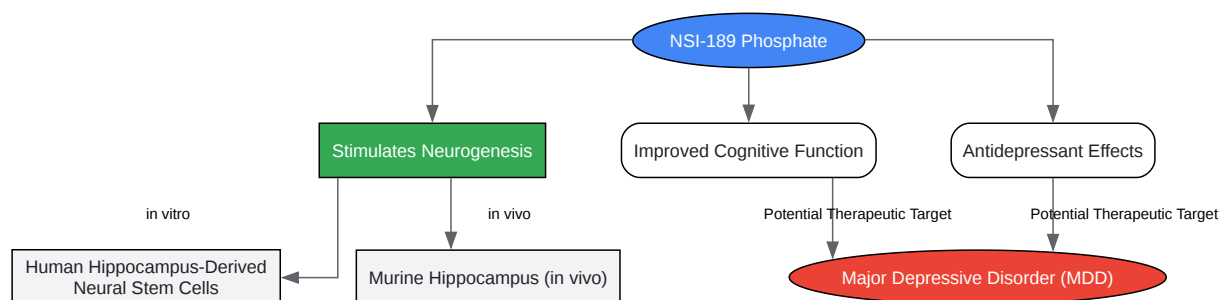
- **NSI-189 phosphate** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Water bath sonicator

Procedure:

- Preparation: Bring the vial containing **NSI-189 phosphate** and the DMSO to room temperature.
- Calculation: Calculate the required mass of **NSI-189 phosphate** and volume of DMSO to achieve a 10 mM stock solution. (Molecular Weight of **NSI-189 phosphate**: 464.5 g/mol)
- Solvent Addition: Using a calibrated pipette, add the calculated volume of DMSO to the vial containing the **NSI-189 phosphate** powder.
- Initial Mixing: Tightly cap the vial and vortex vigorously for 1-2 minutes.
- Sonication (if necessary): If the compound is not fully dissolved, place the vial in a water bath sonicator. Sonicate for 10-15 minutes, monitoring the solution to ensure it does not overheat. [5] If necessary, sonicate in shorter bursts (1-3 minutes) and allow the solution to cool in between.[6]
- Gentle Heating (if necessary): If sonication is not sufficient, place the vial in a 37°C water bath for 5-10 minutes, with intermittent vortexing.[5]
- Visual Inspection: Visually inspect the solution against a light source to ensure it is clear and free of any visible particles.
- Storage: Aliquot the stock solution into single-use volumes and store at -20°C or -80°C, protected from light.

Mandatory Visualizations





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